

Bio-Technical Profile: Eglinazine-ethyl

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Eglinazine-ethyl*

CAS No.: 6616-80-4

Cat. No.: B1615406

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Chemical Class: 1,3,5-Triazine | Primary Application: Pre-emergence Herbicide | CAS: 6616-80-4

Executive Summary & Chemical Identity

Eglinazine-ethyl is a synthetic N-alkylated chlorotriazine herbicide, structurally distinct from atrazine due to the incorporation of a glycine ethyl ester moiety at the C2 position. While historically deployed for broadleaf weed control in cereals, its relevance to modern research lies in its structural pharmacophores—specifically the lability of the ethyl ester group, which serves as a model for hydrolytic bio-activation and environmental degradation in triazine scaffolds.

Note on Nomenclature: Do not confuse with Icosapent ethyl (Vascepa), a lipid-lowering agent. **Eglinazine-ethyl** is a bioactive agrochemical and strictly a toxicological/herbicidal agent.

Physicochemical Profile

Property	Value	Relevance to Bio-Activity
Molecular Formula	C9H14ClN5O2	Core triazine scaffold
MW	259.69 g/mol	Small molecule, high membrane permeability
LogP	~2.2	Moderate lipophilicity; facilitates thylakoid membrane entry
Solubility (Water)	Moderate (approx. 300 mg/L)	Higher than atrazine; enhanced xylem mobility
pKa	Weak base	Protonation affects soil binding and hydrolysis rates

Mechanism of Action: Photosystem II Inhibition

The primary biological activity of **eglinazine-ethyl** is the disruption of photosynthetic electron transport. This mechanism is highly specific to the thylakoid membrane of chloroplasts but serves as a critical reference point for mitochondrial toxicity screening in non-target organisms due to homology between the Qb site and mitochondrial complexes.

Molecular Interaction

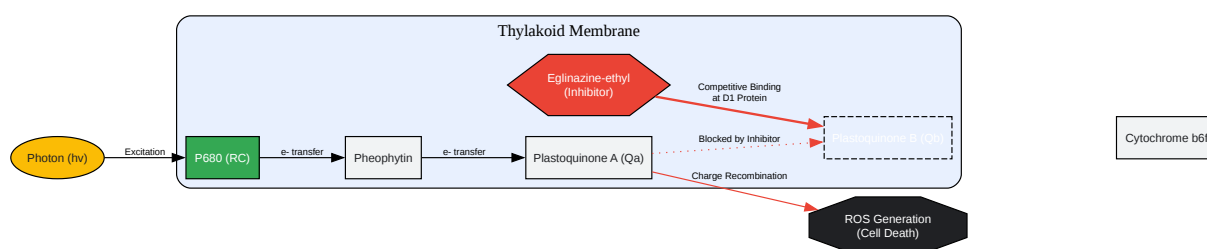
Eglinazine-ethyl acts as a structural analog of plastoquinone (PQ).

- Target: The D1 protein (encoded by psbA) of the Photosystem II (PSII) reaction center.
- Binding Site: The Q_B niche.
- Inhibition: It competitively displaces the endogenous plastoquinone. Unlike PQ, **eglinazine-ethyl** cannot accept electrons from Q_A.
- Result: The electron transport chain is severed. This causes an accumulation of triplet state chlorophyll (), leading to the formation of Reactive Oxygen Species (ROS) like singlet oxygen ()

), which induces lipid peroxidation and membrane destruction.

Pathway Visualization

The following diagram illustrates the interruption of the electron transport chain (ETC) by **eglinazine-ethyl**.



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Caption: Figure 1. Mechanism of Action. **Eglinazine-ethyl** competitively binds the Qb site on the D1 protein, halting electron flow and forcing ROS generation.

Mammalian Toxicology & Metabolic Fate

For drug development professionals, **eglinazine-ethyl** is a case study in ester-mediated metabolism. Unlike atrazine, which relies heavily on N-dealkylation for clearance, **eglinazine-ethyl** undergoes rapid hydrolysis.

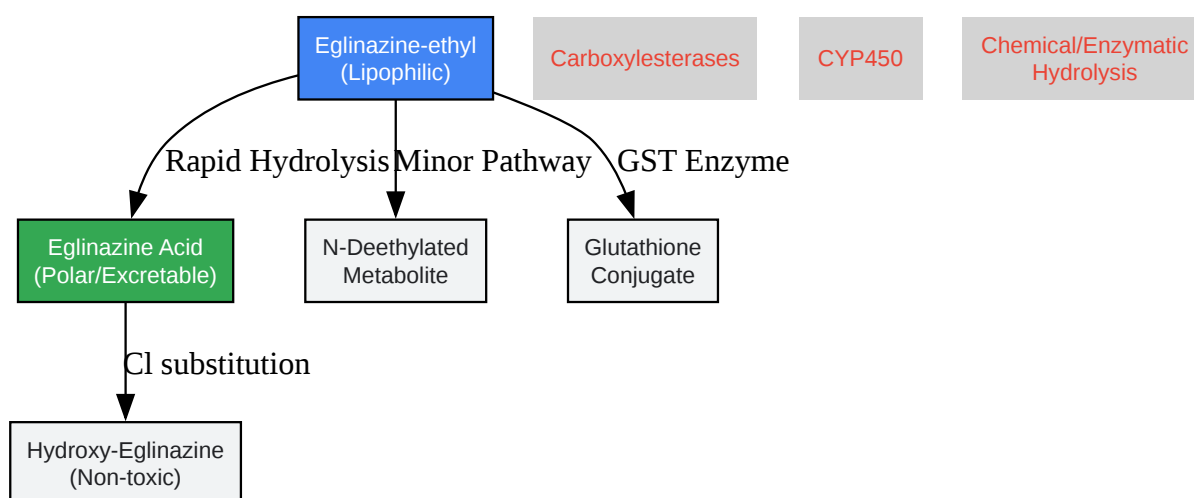
Metabolic Pathways

- Hydrolysis (Phase I): The ethyl ester is rapidly cleaved by carboxylesterases in the liver/plasma to form Eglinazine acid. This increases polarity and facilitates excretion, potentially lowering acute toxicity compared to highly lipophilic triazines.

- N-Dealkylation: Cytochrome P450 enzymes (likely CYP1A2/3A4 analogs) remove the ethyl group from the amine.
- Glutathione Conjugation: The chlorine atom at the C6 position is a handle for Glutathione S-Transferase (GST), leading to mercapturic acid derivatives.

Toxicity Profile

- Acute Oral LD50 (Rat): > 1000 mg/kg (Low acute toxicity).
- Endocrine Disruption: Like other chlorotriazines, there is a theoretical risk of affecting the Hypothalamic-Pituitary-Gonadal (HPG) axis (aromatase induction), though the rapid acid hydrolysis may mitigate this compared to atrazine.



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Caption: Figure 2. Metabolic Fate. The ester moiety acts as a metabolic handle, leading to rapid conversion to Eglinazine acid.

Experimental Protocols

To validate biological activity, the DCPIP Reduction Assay (Hill Reaction) is the gold standard. This protocol measures the rate at which isolated chloroplasts reduce a dye; inhibition of this rate confirms PSII blockage.

Protocol: DCPIP Photoreduction Assay

Objective: Quantify IC₅₀ of **eglinazine-ethyl** on photosynthetic electron transport.

Reagents:

- Isolation Buffer: 0.4 M Sucrose, 10 mM NaCl, 50 mM Tricine-NaOH (pH 7.8).
- Assay Buffer: 0.1 M Sorbitol, 10 mM NaCl, 5 mM MgCl₂, 50 mM Tricine-NaOH (pH 7.8).
- DCPIP (2,6-dichlorophenolindophenol): 1 mM stock.
- Chloroplasts: Isolated from *Spinacia oleracea* (Spinach).

Workflow:

- Isolation: Homogenize spinach in cold Isolation Buffer. Centrifuge (3000 x g, 5 min) to pellet chloroplasts. Resuspend in Assay Buffer.
- Standardization: Adjust chlorophyll concentration to 20 µg/mL.
- Treatment: Incubate chloroplast suspension with varying concentrations of **Eglinazine-ethyl** (0.01 µM – 100 µM) for 5 minutes in the dark. Solvent control: Ethanol/DMSO < 1%.
- Reaction: Add DCPIP (final conc. 30 µM).
- Illumination: Expose to saturating red light (>600 nm) for 60-120 seconds.
- Measurement: Monitor absorbance decrease at 600 nm (DCPIP reduction turns it colorless).

Calculation:

Environmental Fate & Degradation

Understanding the degradation is vital for assessing "carry-over" toxicity in soil.

- Hydrolysis: **Eglinazine-ethyl** is unstable at extreme pH.
 - Acidic (pH < 5): Rapid hydrolysis of the ester and the C-Cl bond.

- Alkaline (pH > 9): Hydrolysis of the ester.
- Photolysis: Susceptible to UV degradation on soil surfaces.

This instability distinguishes it from the "persistent organic pollutant" profile of some older chlorinated hydrocarbons, making it a "softer" chemical probe in environmental toxicology studies.

References

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